

Application Notes and Protocols for 1-Chloro-2,2,4-trimethylpentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-2,2,4-trimethylpentane

Cat. No.: B13156102

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and storage of **1-Chloro-2,2,4-trimethylpentane** (CAS No. 2371-06-4). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

Proper handling and storage procedures are directly related to the physical and chemical properties of a substance. The following table summarizes the key properties of **1-Chloro-2,2,4-trimethylpentane**.

Property	Value
Molecular Formula	C ₈ H ₁₇ Cl
Molecular Weight	148.67 g/mol [1]
Appearance	Colorless liquid
Boiling Point	157.6°C at 760 mmHg[2]
Density	0.862 g/cm ³ [2]
Flash Point	43.5°C[2]
Vapor Pressure	3.54 mmHg at 25°C[2]
Refractive Index	1.422[2]
Storage Temperature	2-8°C (Sealed in dry conditions)[1]

Health Hazard Information

While specific toxicity data for **1-Chloro-2,2,4-trimethylpentane** is limited, it is essential to handle it with care, assuming it may present hazards similar to other chlorinated hydrocarbons and its parent compound, 2,2,4-trimethylpentane. The parent compound is known to be a skin irritant and may cause drowsiness or dizziness.[3]

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment must be worn when handling **1-Chloro-2,2,4-trimethylpentane**:

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
Skin Protection	Wear fire/flammable resistant and impervious clothing.[4] Nitrile rubber gloves are recommended.[5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate vapor cartridge.[4]

Handling and Storage Protocols

Handling

- Ventilation: Always handle **1-Chloro-2,2,4-trimethylpentane** in a well-ventilated area, preferably in a chemical fume hood.[6]
- Ignition Sources: Keep away from open flames, sparks, and other potential ignition sources. [5] Use non-sparking tools.[5]
- Static Discharge: Take precautionary measures against static discharge.[5] Ground and bond containers and receiving equipment.[5]
- Personal Hygiene: Avoid contact with skin and eyes.[6] Wash hands thoroughly after handling.[5]

Storage

- Container: Keep the container tightly closed.[1]
- Conditions: Store in a cool, dry, and well-ventilated place.[1][6] Recommended storage temperature is 2-8°C.[1]
- Incompatible Materials: Store away from strong oxidizing agents.[7][8]

Emergency Procedures

First-Aid Measures

- If Inhaled: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[4]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[4]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[4]

Accidental Release Measures

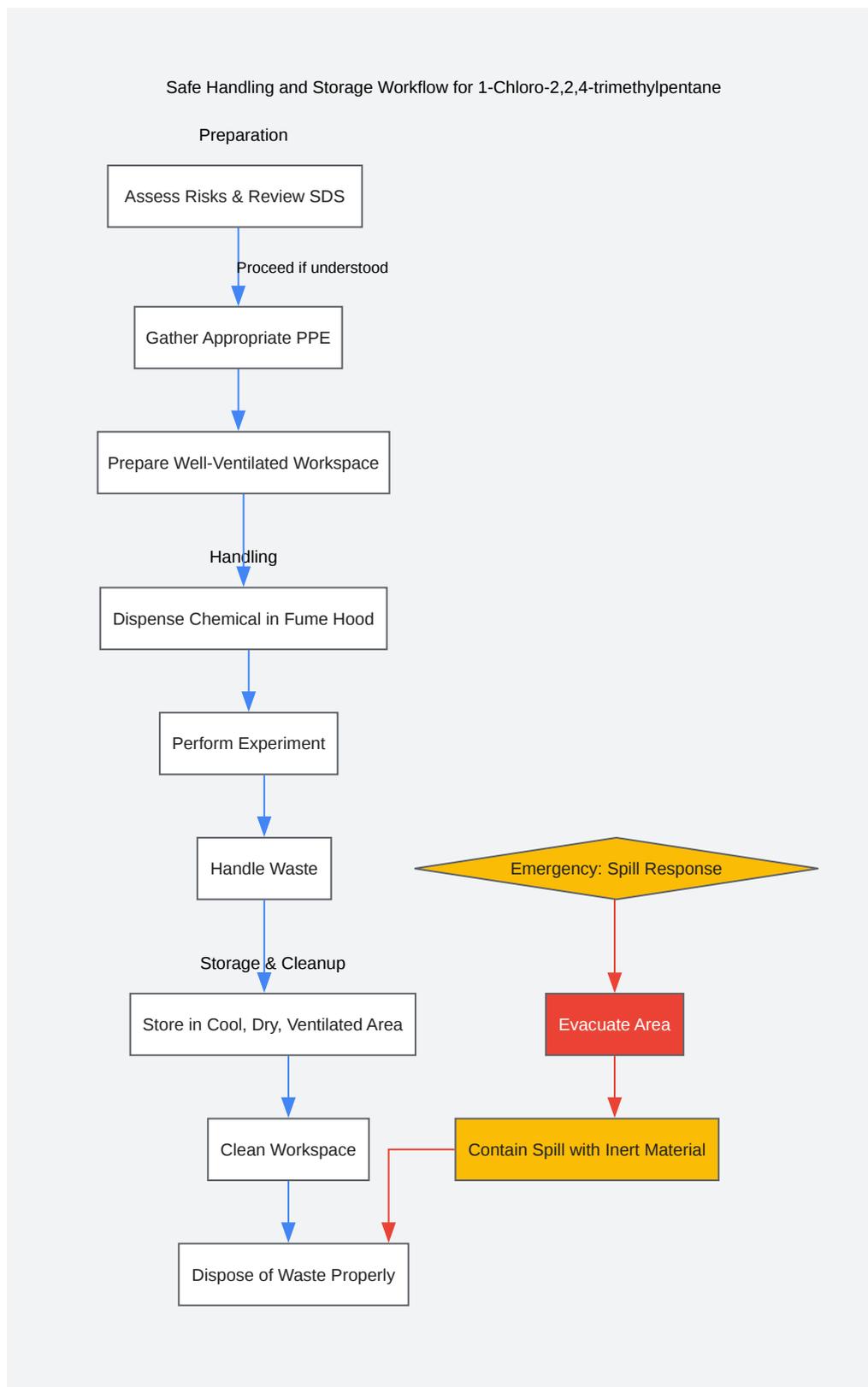
- Personal Precautions: Evacuate the area. Avoid breathing vapors. Wear appropriate personal protective equipment.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, earth) and collect it for disposal in a suitable, closed container.[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific Hazards: Vapors may form explosive mixtures with air.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[4]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and storage of **1-Chloro-2,2,4-trimethylpentane**.



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Caption: Workflow for safe handling of **1-Chloro-2,2,4-trimethylpentane**.

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